

# Safe Disposal of 2',4',5'-Trifluoroacetophenone: A Procedural Guide

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## Compound of Interest

Compound Name: 2',4',5'-Trifluoroacetophenone

Cat. No.: B050697

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The proper disposal of **2',4',5'-Trifluoroacetophenone** is critical to ensure laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for its safe handling and disposal, in line with established safety protocols. Adherence to these guidelines will help mitigate risks and ensure compliance with regulatory standards.

## Key Safety and Physical Data

A thorough understanding of the chemical's properties is the first step in safe handling. The following table summarizes essential data for **2',4',5'-Trifluoroacetophenone**.

Property	Value	Citation
CAS Number	129322-83-4	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> O	[2]
Molecular Weight	174.12 g/mol	
Appearance	Liquid	[1][2]
Density	1.331 g/mL at 25 °C	
Flash Point	71 °C (159.8 °F) - closed cup	
Hazard Classifications	Combustible liquid, Skin irritant, Eye irritant, Specific target organ toxicity (single exposure) - Respiratory system	[1][2]
Signal Word	Warning	[1][2]

## Disposal Protocol: A Step-by-Step Approach

This protocol outlines the necessary steps for the safe disposal of **2',4',5'-Trifluoroacetophenone** from the laboratory setting.

### 1. Personal Protective Equipment (PPE) and Safety Precautions:

- Before handling the chemical, ensure you are wearing the appropriate PPE, including:
  - Chemical-resistant gloves (e.g., nitrile rubber)
  - Safety goggles or a face shield
  - A lab coat
  - Use a respirator with a suitable filter (e.g., type ABEK (EN14387)) if working in a poorly ventilated area.
- Work in a well-ventilated area, preferably within a chemical fume hood.

- Keep the chemical away from heat, sparks, open flames, and hot surfaces.[1] No smoking is permitted in the handling area.[1][2]

## 2. Waste Collection:

- Liquid Waste:
  - Collect all waste **2',4',5'-Trifluoroacetophenone** and any solutions containing it in a designated, properly labeled, and sealed waste container.
  - The container should be made of a material compatible with the chemical.
  - Do not mix with incompatible waste streams.
- Contaminated Materials:
  - Dispose of any items that have come into contact with **2',4',5'-Trifluoroacetophenone**, such as pipette tips, gloves, and absorbent pads, as contaminated waste.
  - Place these materials in a separate, clearly labeled, and sealed container.
- Empty Containers:
  - Empty containers may retain product residue and should be treated as hazardous waste. [3]
  - Triple-rinse the empty container with a suitable solvent (e.g., acetone or ethanol). Collect the rinsate as hazardous waste.
  - Deface the label on the empty container before disposal to prevent misuse.

## 3. Temporary Storage:

- Store waste containers in a cool, dry, and well-ventilated area designated for hazardous waste.
- Ensure the storage area is away from sources of ignition and incompatible materials.

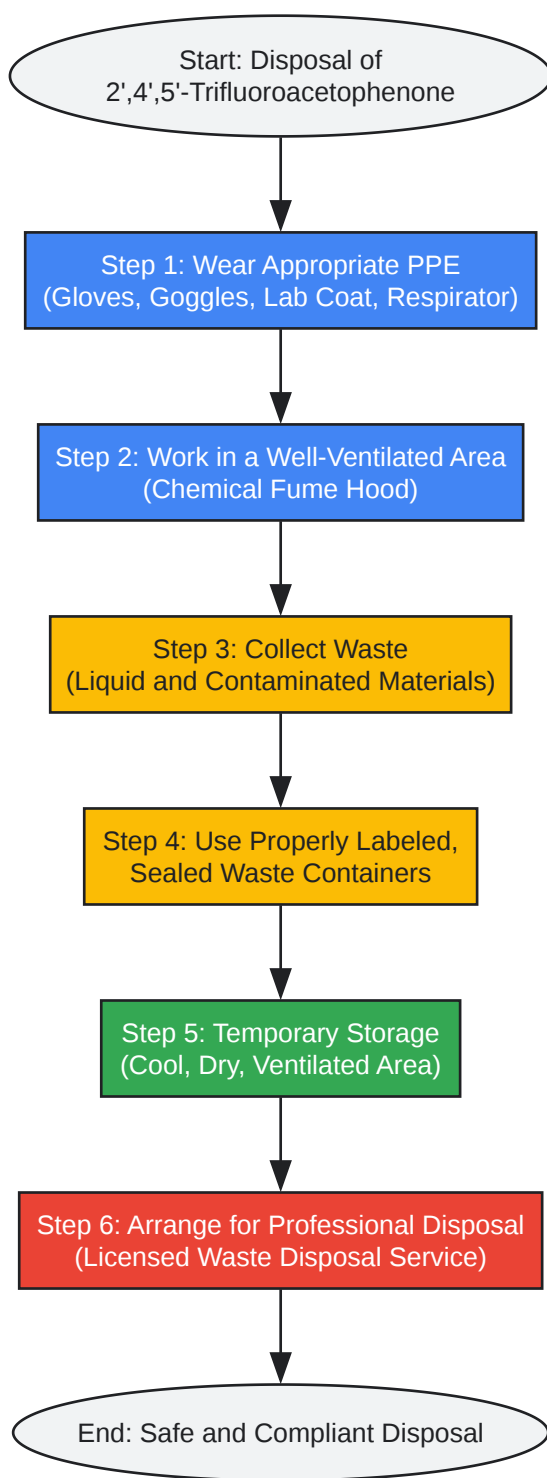
- Keep containers tightly closed to prevent the release of vapors.

#### 4. Final Disposal:

- **2',4',5'-Trifluoroacetophenone** is classified as hazardous waste and must be disposed of accordingly.
- Do not pour the chemical down the drain or dispose of it with regular trash.
- Arrange for the collection and disposal of the waste through a licensed professional waste disposal service.<sup>[4]</sup>
- This material may be suitable for incineration in a chemical incinerator equipped with an afterburner and scrubber.<sup>[4]</sup>
- Always follow your institution's specific hazardous waste disposal procedures and local, state, and federal regulations.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2',4',5'-Trifluoroacetophenone**.



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Caption: Workflow for the safe disposal of **2',4',5'-Trifluoroacetophenone**.

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